

Spectral Characterization of 4-methoxybut-2-ynoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-methoxybut-2-ynoic Acid

CAS No.: 24303-64-8

Cat. No.: B1600439

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Introduction

4-methoxybut-2-ynoic acid, a multifunctional organic compound with the chemical formula $C_5H_6O_3$, holds significant potential as a versatile building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents and complex molecular architectures. Its structure, featuring a carboxylic acid, an internal alkyne, and a methoxy group, offers multiple reaction sites for chemical modification. Accurate structural elucidation and purity assessment are paramount for its effective application. This technical guide provides an in-depth analysis of the spectral data of **4-methoxybut-2-ynoic acid**, including predicted Proton Nuclear Magnetic Resonance (1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data. In the absence of publicly available experimental spectra, this guide leverages high-quality predicted data, offering a comprehensive interpretation to aid researchers in the identification and utilization of this compound.

Molecular Structure and Functional Groups

The unique spectral signature of **4-methoxybut-2-ynoic acid** is a direct consequence of its molecular structure. Understanding the arrangement of its functional groups is key to interpreting the spectral data.

Figure 1. Chemical structure of **4-methoxybut-2-ynoic acid** with atom numbering.

¹H Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

Proton NMR spectroscopy provides valuable information about the electronic environment of hydrogen atoms in a molecule. The predicted ¹H NMR spectrum of **4-methoxybut-2-ynoic acid** is expected to show three distinct signals.

Table 1: Predicted ¹H NMR Spectral Data for **4-methoxybut-2-ynoic acid**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~10-12	Singlet	1H	-COOH
~4.2	Singlet	2H	-CH ₂ -
~3.4	Singlet	3H	-OCH ₃

Interpretation:

- **Carboxylic Acid Proton (-COOH):** A broad singlet is anticipated in the downfield region of the spectrum, typically between 10 and 12 ppm. This significant deshielding is due to the acidic nature of the proton and its proximity to the electronegative oxygen atoms of the carboxylic acid group.
- **Methylene Protons (-CH₂-):** The two protons on the carbon adjacent to the methoxy group (C4) are expected to appear as a singlet at approximately 4.2 ppm. The absence of adjacent protons results in a singlet multiplicity. The electronegativity of the neighboring oxygen atom causes a downfield shift.

- **Methoxy Protons (-OCH₃):** The three protons of the methoxy group (C5) are predicted to resonate as a sharp singlet around 3.4 ppm. This is a characteristic chemical shift for methoxy groups attached to an aliphatic carbon.

¹³C Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides insight into the carbon framework of a molecule. The predicted proton-decoupled ¹³C NMR spectrum of **4-methoxybut-2-ynoic acid** should display five distinct signals, corresponding to the five carbon atoms in unique chemical environments.

Table 2: Predicted ¹³C NMR Spectral Data for **4-methoxybut-2-ynoic acid**

Chemical Shift (δ) ppm	Assignment
~155-160	C=O (C1)
~80-85	-C≡ (C2 or C3)
~75-80	-C≡ (C2 or C3)
~60-65	-CH ₂ - (C4)
~55-60	-OCH ₃ (C5)

Interpretation:

- **Carboxylic Carbon (C=O):** The carbon of the carboxylic acid group (C1) is expected to be the most downfield signal, appearing in the range of 155-160 ppm due to the strong deshielding effect of the two oxygen atoms.
- **Alkynyl Carbons (-C≡C-):** The two sp-hybridized carbons of the triple bond (C2 and C3) are predicted to have chemical shifts in the region of 75-85 ppm. The exact assignment can be challenging without further 2D NMR experiments.
- **Methylene Carbon (-CH₂-):** The methylene carbon (C4) is expected to resonate around 60-65 ppm, influenced by the attached oxygen atom.

- Methoxy Carbon (-OCH₃): The methoxy carbon (C5) should appear at approximately 55-60 ppm, a typical value for a methoxy group.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Table 3: Predicted IR Absorption Frequencies for **4-methoxybut-2-ynoic acid**

Frequency (cm ⁻¹)	Vibration	Functional Group
2500-3300 (broad)	O-H stretch	Carboxylic acid
2950-3000	C-H stretch	Aliphatic
~2250	C≡C stretch	Alkyne
~1710	C=O stretch	Carboxylic acid
1100-1300	C-O stretch	Ether and Carboxylic acid

Interpretation:

- O-H Stretch: A very broad absorption band is expected in the region of 2500-3300 cm⁻¹ due to the hydrogen-bonded O-H stretching of the carboxylic acid dimer.
- C-H Stretch: Absorptions corresponding to the stretching vibrations of the aliphatic C-H bonds in the methoxy and methylene groups are anticipated in the 2950-3000 cm⁻¹ region.
- C≡C Stretch: A weak to medium intensity absorption band around 2250 cm⁻¹ is characteristic of the carbon-carbon triple bond stretch. The internal nature of the alkyne may result in a weaker signal compared to a terminal alkyne.
- C=O Stretch: A strong, sharp absorption peak at approximately 1710 cm⁻¹ is indicative of the carbonyl (C=O) stretching vibration of the carboxylic acid.
- C-O Stretch: One or more strong absorption bands between 1100 and 1300 cm⁻¹ are expected for the C-O stretching vibrations of the ether and carboxylic acid functionalities.

Mass Spectrometry (MS)

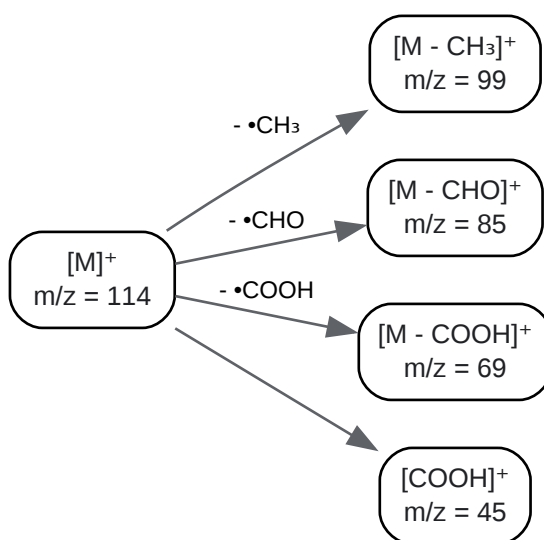
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. The predicted mass spectrum of **4-methoxybut-2-ynoic acid** would show the molecular ion peak and several fragment ions.

Table 4: Predicted m/z Values for Major Ions in the Mass Spectrum of **4-methoxybut-2-ynoic acid**

m/z	Ion
114	$[M]^+$
99	$[M - CH_3]^+$
85	$[M - CHO]^+$
69	$[M - COOH]^+$
45	$[COOH]^+$

Interpretation of Fragmentation Pattern:

The fragmentation of **4-methoxybut-2-ynoic acid** upon electron ionization is expected to proceed through several pathways, initiated by the loss of an electron to form the molecular ion $[M]^+$ at m/z 114.



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Figure 2. Proposed fragmentation pathway for **4-methoxybut-2-ynoic acid**.

- Loss of a Methyl Radical: Cleavage of the O-CH₃ bond can lead to the loss of a methyl radical (•CH₃), resulting in a fragment ion at m/z 99.
- Loss of a Formyl Radical: Fragmentation may also involve the loss of a formyl radical (•CHO), giving rise to a peak at m/z 85.
- Loss of a Carboxyl Radical: The loss of the carboxylic acid group as a radical (•COOH) would generate a fragment ion at m/z 69.
- Carboxonium Ion: A prominent peak at m/z 45, corresponding to the carboxonium ion [COOH]⁺, is also a likely feature in the mass spectrum of a carboxylic acid.

Experimental Protocols

While experimental data for **4-methoxybut-2-ynoic acid** is not readily available, the following are generalized protocols for acquiring the spectral data discussed.

NMR Spectroscopy (¹H and ¹³C)

- Sample Preparation: Dissolve 5-10 mg of **4-methoxybut-2-ynoic acid** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
 - For ¹H NMR, acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - For ¹³C NMR, a proton-decoupled spectrum should be acquired. A greater number of scans will be necessary due to the low natural abundance of ¹³C.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction. Chemical shifts should be

referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

- **Sample Preparation:** As **4-methoxybut-2-ynoic acid** is a solid, prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide and pressing it into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used by placing a small amount of the solid directly on the ATR crystal.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record a background spectrum of the empty sample holder or clean ATR crystal. Then, record the sample spectrum over a typical range of 4000-400 cm^{-1} . The instrument software will automatically subtract the background spectrum.

Mass Spectrometry (MS)

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a direct insertion probe or by using a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) interface.
- **Ionization:** Use Electron Ionization (EI) at 70 eV or a soft ionization technique like Electrospray Ionization (ESI).
- **Mass Analysis:** Separate the resulting ions using a mass analyzer such as a quadrupole, time-of-flight (TOF), or ion trap.
- **Detection:** A detector will record the abundance of each ion as a function of its mass-to-charge ratio (m/z).

Conclusion

The comprehensive analysis of the predicted ^1H NMR, ^{13}C NMR, IR, and MS spectral data provides a robust framework for the structural characterization of **4-methoxybut-2-ynoic acid**. The interpretations presented in this guide, based on established principles of spectroscopy and comparison with related structures, offer researchers and drug development professionals the necessary tools to confidently identify and utilize this important synthetic intermediate.

While predicted data serves as a valuable guide, experimental verification remains the gold standard for unequivocal structure confirmation.

References

- Due to the lack of specific experimental data for **4-methoxybut-2-ynoic acid** in the searched literature, this reference list provides general authoritative sources for the spectroscopic techniques discussed.
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